

physical and chemical properties of Methyl 2,2-dithienylglycolate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2,2-dithienylglycolate

Cat. No.: B131499

[Get Quote](#)

An In-depth Technical Guide to Methyl 2,2-dithienylglycolate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2,2-dithienylglycolate is a pivotal chemical intermediate, primarily recognized for its essential role in the synthesis of a variety of anticholinergic agents. These agents, specifically muscarinic receptor antagonists, are crucial in the treatment of Chronic Obstructive Pulmonary Disease (COPD). This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis protocols, and the logical framework of its application in pharmaceutical manufacturing.

Core Physical and Chemical Properties

Methyl 2,2-dithienylglycolate is a solid, sometimes appearing as a slightly yellow waxy substance.^[1] Its core physicochemical parameters are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ O ₃ S ₂	[2][3][4][5]
Molecular Weight	254.33 g/mol	[2][5]
Melting Point	93-95 °C	[3][4]
Boiling Point	406.5 °C at 760 mmHg	[2][3]
Density	1.392 g/cm ³	[2][3]
Appearance	Solid / Slightly yellow waxy solid	[1][4]
Solubility	DMSO (Slightly), Methanol (Slightly, Heated)	[2]
Flash Point	199.6 °C	[2]
Refractive Index	1.623	[2]
Vapor Pressure	2.46E-07 mmHg at 25°C	[2]
pKa	10.43 ± 0.29 (Predicted)	[2]

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **Methyl 2,2-dithienylglycolate**.

- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR spectra are standard methods for structural elucidation.[1] Chemical shifts are typically reported in ppm downfield from TMS, using the residual solvent peaks as internal references.[1]
- X-Ray Powder Diffraction (XRPD): Crystalline **Methyl 2,2-dithienylglycolate** is characterized by an XRPD spectrum with distinct peaks at 7.94°, 13.34°, 15.91°, 21.86°, 22.65°, and 22.94° (2-Theta, ± 0.1).[6]
- Differential Scanning Calorimetry (DSC): The DSC profile of the crystalline form shows an endothermic peak at approximately 93.25°C, with an onset at 92.78°C (± 1°C).[6]

Experimental Protocols

The synthesis of **Methyl 2,2-dithienylglycolate** is critical for its application in the pharmaceutical industry. Several methods have been developed, with the Grignard reaction being a common approach.

Synthesis via Grignard Reaction

This protocol outlines a common method for synthesizing **Methyl 2,2-dithienylglycolate**.

Materials:

- 2-Bromothiophene
- Magnesium scrapings
- Ether
- Dimethyl oxalate
- 1.25 M Sulfuric acid
- Dilute aqueous sodium bicarbonate
- Water
- Anhydrous sodium sulfate
- Carbon tetrachloride

Procedure:

- Under a nitrogen atmosphere, slowly add 2-bromothiophene (9.68 mL, 0.1 mol) to a stirred mixture of magnesium scrapings (2.7 g, 0.11 mol) in ether (100 mL), maintaining the temperature at 0°C.^[7]
- After the initial reaction, warm the mixture to 35°C and continue stirring.^[7]
- Prepare a solution of dimethyl oxalate (5.9 g, 0.05 mol) in ether (150 mL).^[7]

- Slowly add the dimethyl oxalate solution to the Grignard reagent over a period of 3 hours.[\[7\]](#)
- Once the addition is complete, heat the reaction mixture to reflux (45°C) for 45 minutes.[\[7\]](#)
- Cool the mixture to room temperature and add 1.25 M sulfuric acid (150 mL).[\[7\]](#)
- Stir for 1 hour at room temperature.[\[7\]](#)
- Separate the organic layer and wash it sequentially with dilute aqueous sodium bicarbonate (100 mL) and water (100 mL).[\[7\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[\[7\]](#)
- Recrystallize the resulting solid residue from carbon tetrachloride (1 g / 3 mL) to yield **Methyl 2,2-dithienylglycolate**.[\[7\]](#)

Purification Protocol

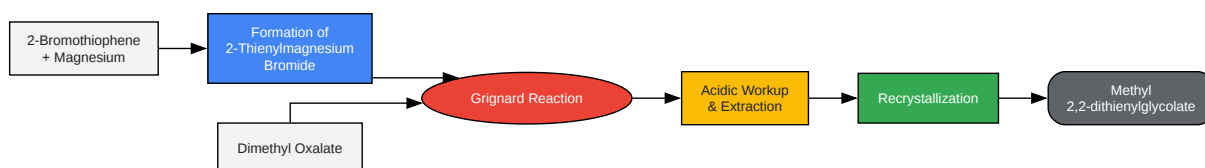
A purification process has been developed to reduce the content of the regioisomer impurity, methyl-2-(thiophene-2-yl)-2-(thiophene-3-yl) glycolate, which is crucial for pharmaceutical applications.[\[6\]](#)

Procedure:

- Add an organic solvent (e.g., linear alkyl ethers, isobutyl acetate, toluene) to the crude mixture containing **Methyl 2,2-dithienylglycolate** and its regioisomer.[\[6\]](#)
- Heat the mixture to a temperature between 30°C and 70°C and maintain for at least 1 hour.[\[6\]](#)
- Cool the mixture to a temperature between 0°C and 25°C.[\[6\]](#)
- Maintain this temperature until a crystalline solid forms.[\[6\]](#)
- Separate the crystalline solid from the solvent to obtain purified **Methyl 2,2-dithienylglycolate** with a significantly reduced content of the regioisomer impurity.[\[6\]](#)

Visualizations

Synthesis Workflow via Grignard Reaction

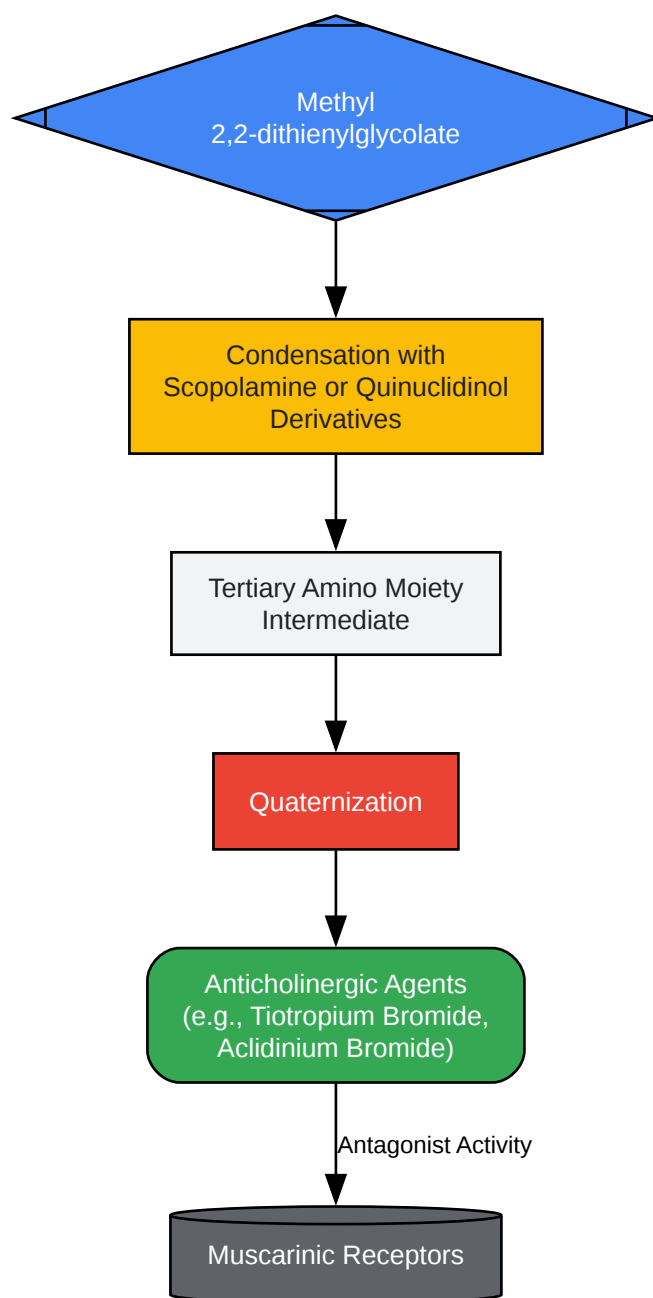


[Click to download full resolution via product page](#)

Caption: Grignard reaction workflow for the synthesis of **Methyl 2,2-dithienylglycolate**.

Role in Anticholinergic Drug Synthesis

Methyl 2,2-dithienylglycolate is not an active pharmaceutical ingredient itself but a crucial precursor. Its significance lies in its role as a building block for complex anticholinergic drugs.



[Click to download full resolution via product page](#)

Caption: Logical pathway from **Methyl 2,2-dithienylglycolate** to muscarinic receptor antagonists.

Conclusion

Methyl 2,2-dithienylglycolate is a compound of significant interest in medicinal chemistry and pharmaceutical development. Its well-defined physical and chemical properties, coupled with

established synthesis and purification protocols, make it a reliable starting material. The information and protocols detailed in this guide are intended to support researchers and scientists in their work with this important molecule, facilitating the development of new and improved therapies for respiratory diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. air.unimi.it [air.unimi.it]
- 2. Methyl 2,2-dithienylglycolate | lookchem [lookchem.com]
- 3. chembk.com [chembk.com]
- 4. Methyl 2,2-dithienylglycolate | CymitQuimica [cymitquimica.com]
- 5. scbt.com [scbt.com]
- 6. WO2019129801A1 - Process for the purification of methyl-2,2-dithienylglycolate - Google Patents [patents.google.com]
- 7. Methyl 2,2-dithienylglycolate | 26447-85-8 [chemicalbook.com]
- To cite this document: BenchChem. [physical and chemical properties of Methyl 2,2-dithienylglycolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131499#physical-and-chemical-properties-of-methyl-2-2-dithienylglycolate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com